

# Personal protective equipment for handling Dimethylamine-13C2

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## Compound of Interest

Compound Name: Dimethylamine-13C2

Cat. No.: B12682539

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## Essential Safety and Handling Guide for Dimethylamine-13C2

This guide provides immediate safety, handling, and disposal information for **Dimethylamine-13C2**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

## Hazard Identification and Exposure Limits

**Dimethylamine-13C2**, as an isotopically labeled form of dimethylamine, should be handled with the same precautions as the unlabeled compound. Dimethylamine is a flammable gas or liquid that can cause severe skin burns, eye damage, and respiratory irritation.<sup>[1][2]</sup>

### Quantitative Data Summary

Property	Value	Source
OSHA PEL (8-hr TWA)	10 ppm	<a href="#">[1]</a>
NIOSH REL (10-hr TWA)	10 ppm	<a href="#">[1]</a>
ACGIH TLV (8-hr TWA)	5 ppm	<a href="#">[1]</a>
ACGIH STEL (15-min)	15 ppm	<a href="#">[1]</a>
Flash Point	-6.7 °C (closed cup)	<a href="#">[3]</a>
Melting Point	170-173 °C (hydrochloride salt)	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure risk. The following equipment should be worn at all times when handling **Dimethylamine-13C2**.

Equipment	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.[4]	Protects against splashes and vapors that can cause severe eye irritation or damage.[1][4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Nitrile rubber).	Prevents skin contact, which can cause irritation and burns. [1][5] Always inspect gloves before use and use proper removal techniques.
Body Protection	Protective clothing, such as a lab coat or chemical-resistant suit.[1][6]	Provides a barrier against skin contact with spills or splashes.
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. If ventilation is inadequate or for higher concentrations, a NIOSH-approved respirator with an appropriate cartridge is necessary.	Protects against inhalation of harmful and irritating vapors.[1][5]

### Safe Handling Workflow

Caption: Step-by-step workflow for the safe handling of **Dimethylamine-13C2**.

## Emergency Procedures

Immediate and appropriate action during an emergency is crucial to minimizing harm.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with large amounts of soap and water.[1] Remove contaminated clothing.[1] Seek immediate medical attention.[1]
Inhalation	Move the individual to fresh air.[6] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2]
Spill	Evacuate personnel from the area.[1] Remove all ignition sources.[1] Absorb the spill with an inert material such as vermiculite, dry sand, or earth and place it in a sealed container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.[1]

## Disposal Plan

Proper disposal of **Dimethylamine-13C2** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste containing **Dimethylamine-13C2** must be treated as hazardous waste.
- Containerization: Collect all chemical waste in a designated, properly labeled, and sealed container.[1] Do not mix with other waste streams.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

- Contaminated Materials: Any materials, such as gloves, absorbent pads, and glassware that have come into contact with **Dimethylamine-13C2** should be disposed of as hazardous waste.

#### Disposal Workflow

Caption: Procedural flow for the proper disposal of **Dimethylamine-13C2** waste.

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## References

- 1. nj.gov [nj.gov]
- 2. produkte.linde-gas.at [produkte.linde-gas.at]
- 3. Dimethylamine-13C2,15N 13C 99atom , 15N 98atom 768385-39-3 [sigmaaldrich.com]
- 4. americanchemistry.com [americanchemistry.com]
- 5. airgas.com [airgas.com]
- 6. akkim.com.tr [akkim.com.tr]
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